

# Technical Support Center: Purification of 1,2,3-Benzothiadiazole-5-carboxaldehyde

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## Compound of Interest

**Compound Name:** 1,2,3-Benzothiadiazole-5-carboxaldehyde

**Cat. No.:** B1288041

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Welcome to the Technical Support Center for researchers, scientists, and drug development professionals. This guide provides in-depth technical information, troubleshooting advice, and frequently asked questions (FAQs) concerning the purification of **1,2,3-Benzothiadiazole-5-carboxaldehyde**, a key building block in medicinal chemistry and materials science. Our goal is to equip you with the necessary expertise to overcome common purification challenges and ensure the high purity of your compound for downstream applications.

## Introduction: The Critical Role of Purity

**1,2,3-Benzothiadiazole-5-carboxaldehyde** is a versatile heterocyclic aldehyde. The purity of this reagent is paramount, as impurities can lead to side reactions, lower yields of target molecules, and inaccurate biological or physical data. Common impurities include the corresponding carboxylic acid (formed by oxidation), the starting alcohol from its synthesis, and other reaction byproducts.<sup>[1]</sup> This guide details robust methods to isolate this compound in high purity.

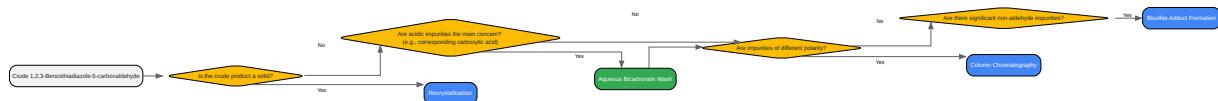
## Compound Profile

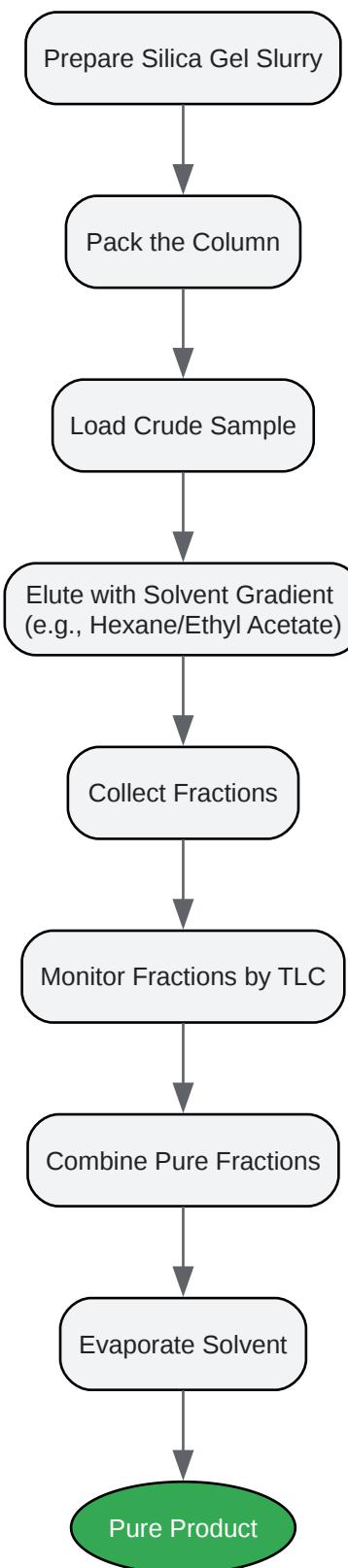
A clear understanding of the physical properties of **1,2,3-Benzothiadiazole-5-carboxaldehyde** is essential for selecting and optimizing a purification strategy.

Property	Value	Source
CAS Number	394223-15-5	<a href="#">[2]</a>
Molecular Formula	C <sub>7</sub> H <sub>4</sub> N <sub>2</sub> OS	<a href="#">[2]</a>
Molecular Weight	164.18 g/mol	<a href="#">[2]</a>
Appearance	Off-white to light yellow powder	<a href="#">[3]</a>
Melting Point	90 °C	<a href="#">[4]</a>
Boiling Point	291.9 °C at 760 mmHg	<a href="#">[4]</a>
Solubility	Soluble in many organic solvents like chloroform, dichloromethane, and ethyl acetate.	<a href="#">[5]</a>

## Purification Methodologies: A Comparative Overview

The choice of purification method depends on the nature and quantity of impurities, as well as the scale of the purification. Below is a decision-making workflow to guide your selection.



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